

6-Formylindolo(3,2-b)carbazole discovery and history

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Formylindolo(3,2-b)carbazole

Cat. No.: B1196274

[Get Quote](#)

An In-Depth Technical Guide to **6-Formylindolo(3,2-b)carbazole** (FICZ) for Researchers, Scientists, and Drug Development Professionals

Abstract

6-Formylindolo(3,2-b)carbazole (FICZ) is a naturally occurring tryptophan derivative that has garnered significant attention as a potent endogenous ligand for the Aryl Hydrocarbon Receptor (AHR). Initially identified as a photoproduct of tryptophan, FICZ is now recognized as a key signaling molecule involved in a diverse range of physiological and pathological processes, including immune modulation, stem cell differentiation, and carcinogenesis. Its high binding affinity for the AHR and its rapid metabolic clearance through AHR-induced cytochrome P450 enzymes create a dynamic and transient signaling system. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological characterization of FICZ, with a focus on quantitative data and detailed experimental protocols relevant to researchers in academia and the pharmaceutical industry.

Discovery and History

6-Formylindolo(3,2-b)carbazole was first identified as a photooxidation product of the amino acid tryptophan upon exposure to ultraviolet (UV) light.[1][2] Its chemical structure was elucidated using a combination of mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, and other spectroscopic techniques.[2] Initially considered a potential phototoxic compound, further research revealed its exceptionally high binding affinity for the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor historically known for

mediating the toxic effects of environmental pollutants like 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).[1][3] This discovery led to the hypothesis that FICZ could be an endogenous ligand for the AHR, playing a role in normal physiological processes. Subsequent studies have confirmed the enzymatic formation of FICZ in biological systems, independent of light exposure, further solidifying its role as a key endogenous signaling molecule.[4]

Physicochemical Properties and Quantitative Data

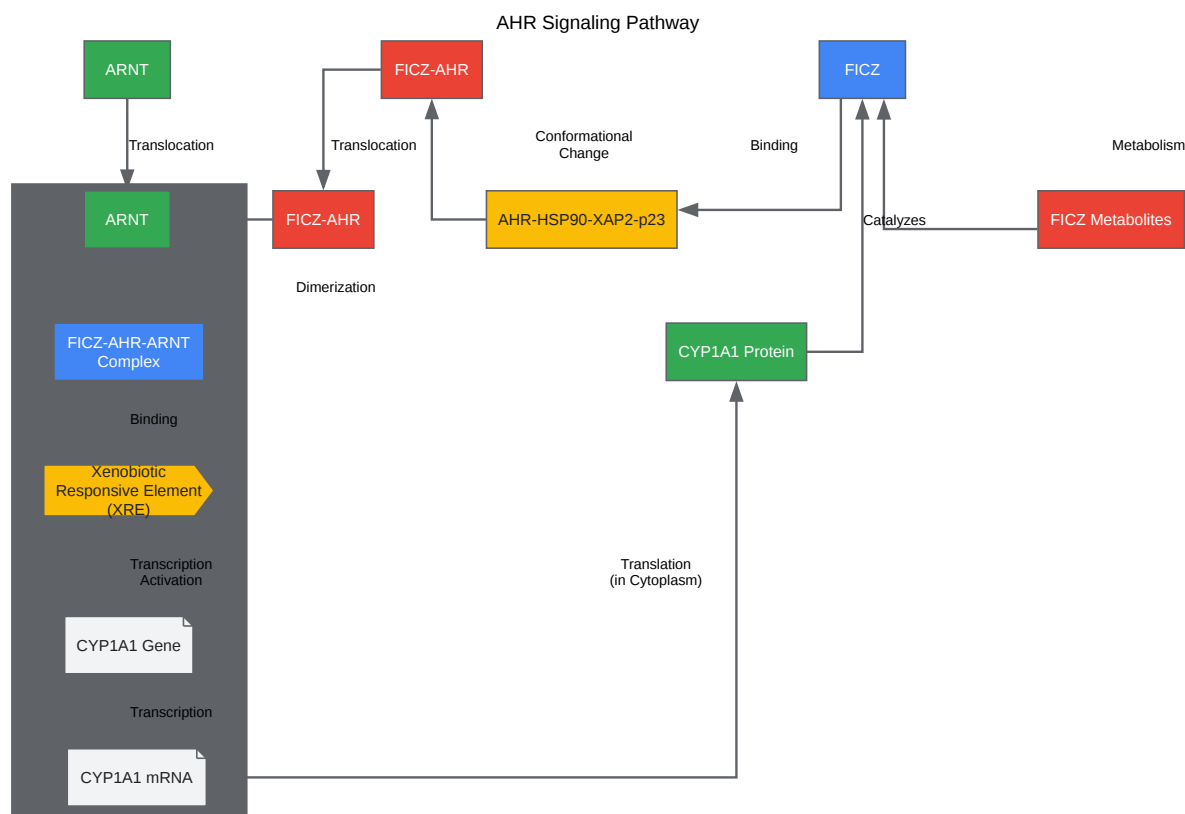
FICZ is a planar, heterocyclic aromatic compound with the molecular formula $C_{19}H_{12}N_2O$ and a molecular weight of 284.3 g/mol .[3] Its key biological activity is defined by its interaction with the AHR and its subsequent metabolism by cytochrome P450 enzymes, primarily CYP1A1. A summary of important quantitative data is presented in Table 1.

Parameter	Value	Species/Cell Line	Reference
AHR Binding Affinity (Kd)	70 pM	Not specified	[3]
~400 nM	Drosophila AHR (mutant)	[5]	
CYP1A1 Induction (EC50)	0.016 nM (3h)	Chicken Embryo Hepatocytes	[3]
0.80 nM (8h)	Chicken Embryo Hepatocytes	[3]	
11 nM (24h)	Chicken Embryo Hepatocytes	[3]	
0.6 nM (6h)	Zebrafish Embryos (CYP1A)	[6]	
0.5 nM (6h)	Zebrafish Embryos (CYP1B1)	[6]	
CYP1A1 Inhibition (IC50)	Potent inhibitor	Human cDNA-expressed CYP1A1	[1]

Table 1: Quantitative data for **6-Formylindolo(3,2-b)carbazole (FICZ)**

Signaling Pathway and Regulatory Feedback Loop

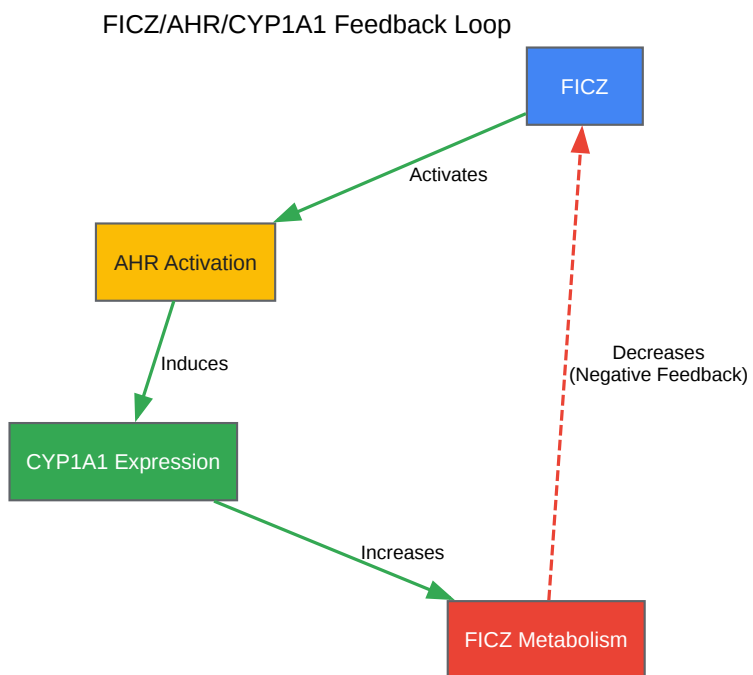
FICZ exerts its biological effects primarily through the activation of the AHR signaling pathway. This pathway is a critical regulator of xenobiotic metabolism and also plays a significant role in various physiological processes.



[Click to download full resolution via product page](#)

Caption: AHR signaling pathway activated by FICZ.

A key feature of FICZ-mediated AHR signaling is a negative feedback loop involving the induction of CYP1A1. FICZ is a potent inducer of CYP1A1, and in turn, CYP1A1 is the primary enzyme responsible for the metabolic clearance of FICZ. This creates a transient signaling cascade where the duration and intensity of AHR activation are tightly regulated.



Experimental Workflow: FICZ Synthesis and Biological Evaluation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rapid and transient induction of CYP1A1 gene expression in human cells by the tryptophan photoproduct 6-formylindolo[3,2-b]carbazole - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Structural insight into the ligand binding mechanism of aryl hydrocarbon receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The tryptophan photoproduct 6-formylindolo[3,2-b]carbazole (FICZ) binds multiple AHRs and induces multiple CYP1 genes via AHR2 in zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [6-Formylindolo(3,2-b)carbazole discovery and history]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196274#6-formylindolo-3-2-b-carbazole-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com